

Technical Support Center: Calcium Hydroxide Solubility

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Compound of Interest

Compound Name: Calcium Hydroxide

Cat. No.: B10775802

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This technical support center provides detailed information, troubleshooting guides, and frequently asked questions regarding the effect of temperature on **calcium hydroxide** ($\text{Ca}(\text{OH})_2$) solubility. It is intended for researchers, scientists, and professionals in drug development who may encounter challenges during their experiments.

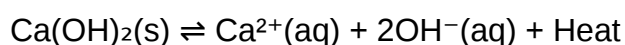
Frequently Asked Questions (FAQs)

Q1: What is the general effect of temperature on the solubility of **calcium hydroxide** in water?

A1: **Calcium hydroxide** exhibits retrograde (or inverse) solubility, meaning its solubility in water decreases as the temperature increases.^{[1][2][3][4]} This is an unusual property for a solid solute, as most solids become more soluble with increasing temperature.^[1] For instance, the solubility of $\text{Ca}(\text{OH})_2$ at 70°C is approximately half of its value at 25°C.

Q2: Why does **calcium hydroxide** become less soluble at higher temperatures?

A2: The dissolution of **calcium hydroxide** in water is an exothermic process, which means it releases heat ($\Delta H < 0$). According to Le Chatelier's principle, when a change is applied to a system at equilibrium, the system will shift to counteract the change. Heating a saturated solution of $\text{Ca}(\text{OH})_2$ adds heat to the system. To counteract this, the equilibrium shifts to the left (favoring the solid, undissolved state) to absorb the added heat, thus decreasing the solubility.



Q3: What are some practical implications of this temperature-dependent solubility?

A3: This property is critical in various fields. In the pharmaceutical and dental industries, $\text{Ca}(\text{OH})_2$ is used in some pastes and medicaments. Understanding its solubility is crucial for controlling the release of hydroxyl ions for antimicrobial effects, which can be influenced by temperature changes. In construction, it's a component of mortar and cement, where temperature affects its behavior during curing. It is also used in water treatment as a flocculant and for softening, where temperature can impact its effectiveness.

Q4: What is "limewater" and how does it relate to solubility?

A4: Limewater is the common name for a saturated aqueous solution of **calcium hydroxide**. Because $\text{Ca}(\text{OH})_2$ is only sparingly soluble, limewater is a relatively dilute solution. A clear limewater solution indicates that the maximum amount of $\text{Ca}(\text{OH})_2$ has been dissolved at that specific temperature, and any excess will remain as a solid precipitate, often called "milk of lime".

Data Presentation: Solubility of Calcium Hydroxide in Water

The following table summarizes the solubility of **calcium hydroxide** at various temperatures, compiled from multiple sources.

Temperature (°C)	Solubility (g / 100 mL of Water)	Solubility (g / L of Water)	Source(s)
0	0.189	1.89	
20	0.173	1.73	
20	0.160	1.60	
25	0.159	1.59	
30	~0.152	~1.52	
40	0.140	1.40	
70	0.115	1.15	
100	0.066	0.66	

Note: Minor variations in reported values exist due to different experimental conditions and the crystalline structure of the Ca(OH)_2 used.

Experimental Protocols

Objective: To determine the solubility and solubility product constant (K_{sp}) of Ca(OH)_2 at a specific temperature via titration.

Materials:

- **Calcium hydroxide** (solid)
- Deionized water
- Standardized hydrochloric acid (HCl) solution (~0.05 M)
- Bromothymol blue or other suitable pH indicator
- Beakers, 250 mL Erlenmeyer flasks, 25 mL volumetric pipet, 50 mL buret
- Filtration apparatus (funnel, filter paper)

- Magnetic stirrer and stir bar
- Thermometer

Methodology:

- Preparation of Saturated Solution:
 - Add an excess amount of solid Ca(OH)_2 (e.g., 1-2 grams) to approximately 150 mL of deionized water in a beaker. An excess is needed to ensure the solution becomes saturated.
 - Stir the solution vigorously using a magnetic stirrer for at least 15-20 minutes to facilitate equilibrium. For highly accurate results, the solution can be left to equilibrate for a longer period (e.g., overnight).
 - Measure and record the temperature of the saturated solution.
- Filtration:
 - It is critical to separate the undissolved solid Ca(OH)_2 from the saturated solution. If not removed, the solid will continue to dissolve during titration, leading to inaccurate results.
 - Set up a gravity filtration system. To improve filtration of fine particles, you can use two pieces of filter paper.
 - Carefully pour the solution through the filter paper into a clean, dry Erlenmeyer flask. The resulting filtrate should be perfectly clear.
 - Immediately stopper the flask containing the filtrate to prevent the absorption of atmospheric carbon dioxide (CO_2), which can react with Ca(OH)_2 to form insoluble calcium carbonate (CaCO_3), altering the hydroxide concentration.
- Titration:
 - Rinse the buret with a small amount of the standardized HCl solution, then fill it and record the initial volume to ± 0.01 mL.

- Using a volumetric pipet, transfer a precise volume (e.g., 25.00 mL) of the clear Ca(OH)_2 filtrate into a clean Erlenmeyer flask.
- Add 2-3 drops of bromothymol blue indicator to the flask. The basic solution will appear blue.
- Titrate the Ca(OH)_2 solution with the standardized HCl until the endpoint is reached, indicated by a permanent color change from blue to yellow/green. Record the final volume of HCl used.
- Repeat the titration at least two more times for a total of three trials that agree closely.
- Calculations:
 - Calculate the moles of HCl used: $\text{Moles HCl} = \text{Molarity of HCl} \times \text{Volume of HCl (L)}$.
 - Determine the moles of OH^- in the sample from the stoichiometry of the neutralization reaction: $\text{Ca(OH)}_2 + 2\text{HCl} \rightarrow \text{CaCl}_2 + 2\text{H}_2\text{O}$. The mole ratio of OH^- to HCl is 1:1.
 - Calculate the molarity of OH^- in the saturated solution: $[\text{OH}^-] = \text{Moles of OH}^- / \text{Volume of Ca(OH)}_2 \text{ filtrate (L)}$.
 - From the dissolution equation $\text{Ca(OH)}_2(\text{s}) \rightleftharpoons \text{Ca}^{2+}(\text{aq}) + 2\text{OH}^-(\text{aq})$, determine the molarity of Ca^{2+} : $[\text{Ca}^{2+}] = \frac{1}{2} [\text{OH}^-]$.
 - Calculate the solubility of Ca(OH)_2 in mol/L, which is equal to $[\text{Ca}^{2+}]$.
 - Calculate the solubility in g/L: $\text{Solubility (g/L)} = \text{Solubility (mol/L)} \times \text{Molar Mass of Ca(OH)}_2 (74.093 \text{ g/mol})$.

Troubleshooting Guide

Issue 1: Inconsistent or non-reproducible titration results.

- Possible Cause 1: Incomplete Saturation. The solution may not have reached equilibrium.
 - Solution: Increase the stirring time or allow the solution to sit for a longer period before filtration. Ensure there is visible excess solid Ca(OH)_2 at the bottom of the beaker.

- Possible Cause 2: CO₂ Contamination. The saturated solution is reacting with carbon dioxide from the air.
 - Solution: Keep the filtrate container stoppered at all times. Prepare titration flasks immediately before you are ready to titrate them.
- Possible Cause 3: Temperature Fluctuation. Since solubility is temperature-dependent, changes in lab temperature during the experiment can affect the results.
 - Solution: Monitor and record the temperature when the sample is taken for titration. Conduct all trials at the same, stable temperature.

Issue 2: The filtrate is not clear after filtration.

- Possible Cause: Fine Particles Passing Through Filter. The Ca(OH)₂ precipitate can be very fine.
 - Solution: Use a finer grade of filter paper or use two layers of filter paper. Allow the precipitate to settle completely before decanting the supernatant for filtration. Re-filter the solution if necessary. Do not use vacuum filtration as it can cause a temperature drop and increase CO₂ exposure.

Issue 3: Calculated solubility is significantly higher than expected values.

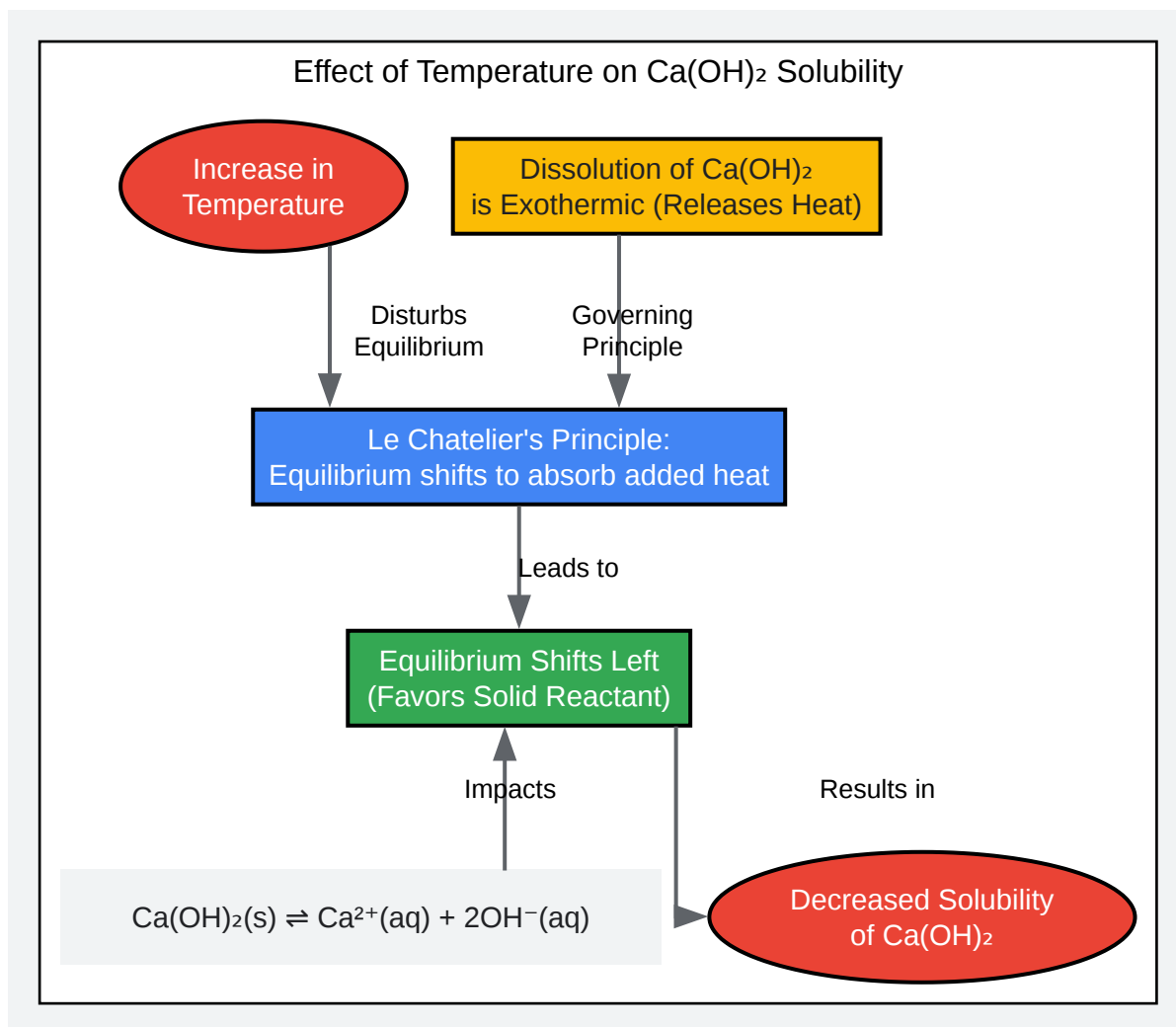
- Possible Cause: Solid Ca(OH)₂ in the Titration Flask. Some undissolved solid was carried over into the pipet and titration flask.
 - Solution: This is a critical error. The presence of solid Ca(OH)₂ means you are no longer just titrating the dissolved ions; the solid will continue to dissolve as the OH⁻ is neutralized, consuming far more acid. Ensure the filtration step is performed meticulously to get a completely clear solution.

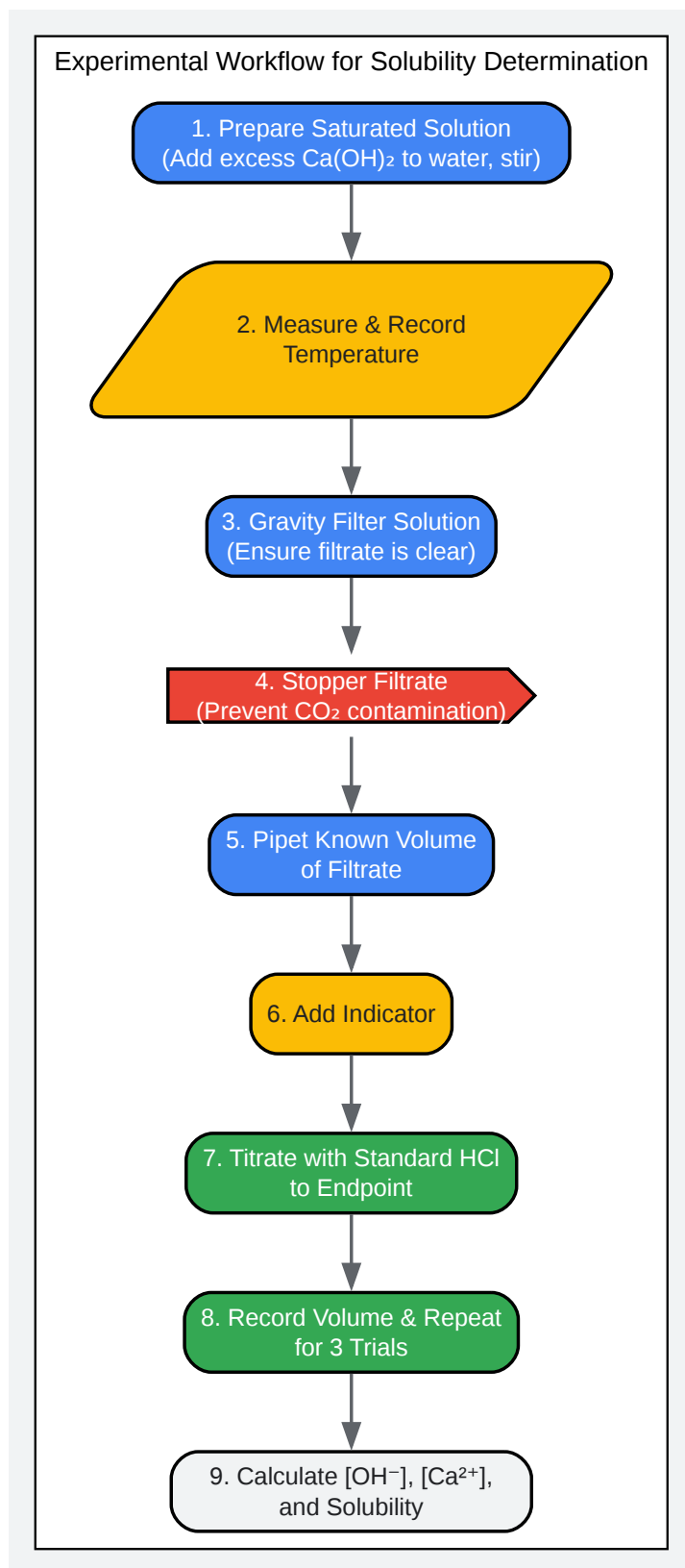
Issue 4: The initial solution does not appear basic (indicator does not turn blue).

- Possible Cause 1: Inactive Ca(OH)₂. The **calcium hydroxide** may be old and have already converted significantly to calcium carbonate through exposure to air.

- Solution: Use a fresh supply of **calcium hydroxide**.
- Possible Cause 2: Insufficient Amount. Not enough $\text{Ca}(\text{OH})_2$ was added to overcome the buffering capacity of any dissolved CO_2 in the deionized water and make the solution basic.
 - Solution: Add more solid $\text{Ca}(\text{OH})_2$ to the water. Using boiled, deionized water can help remove dissolved CO_2 .

Visualizations





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